

Spectroscopic Characterization of 3-Methylthiophene-2-sulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylthiophene-2-sulfonamide

CAS No.: 81417-51-8

Cat. No.: B1330631

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Executive Summary & Structural Context[4][5]

This guide provides a comprehensive spectroscopic analysis of **3-Methylthiophene-2-sulfonamide**, a critical heterocyclic building block in medicinal chemistry. Often utilized as a fragment in the development of sulfonamide-based carbonic anhydrase inhibitors and antimicrobial agents, its accurate characterization is essential for validating synthetic pathways.

The molecule consists of a thiophene ring substituted at the 3-position with a methyl group and at the 2-position with a sulfonamide moiety (

). The proximity of the methyl group to the sulfonyl center influences both the steric environment and the electronic shielding of adjacent protons, creating distinct spectral signatures.

Physicochemical Profile

Property	Data
IUPAC Name	3-Methylthiophene-2-sulfonamide
CAS Number	81417-51-8
Molecular Formula	
Molecular Weight	177.24 g/mol
Appearance	Crystalline Solid (White to off-white)
Solubility	Soluble in DMSO, Methanol, Acetone; sparingly soluble in Water

Experimental Methodology

To ensure reproducibility and data integrity, the following protocols are recommended for sample preparation. These methods minimize solvent effects and exchange broadening that can obscure key signals.

Nuclear Magnetic Resonance (NMR) Preparation

- Solvent Selection: Dimethyl sulfoxide-

(DMSO-

) is the gold standard for sulfonamides. It prevents rapid proton exchange of the amide (

) protons, allowing them to appear as a distinct, quantifiable signal rather than a broadened hump often seen in

.

- Concentration: Prepare a 10-15 mg sample in 0.6 mL of solvent.

- Reference: Calibrate to residual DMSO pentet at

2.50 ppm (

) and

39.5 ppm (

).

Infrared Spectroscopy (FT-IR)

- Technique: Attenuated Total Reflectance (ATR) is preferred for solid samples to avoid KBr pellet moisture contamination.

- Resolution: 4 cm

with 16 scans minimum.

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI) in Positive (+) or Negative (-) mode.
- Mobile Phase: Acetonitrile/Water + 0.1% Formic Acid.

Spectroscopic Data Analysis[9][11][12]

Proton NMR (NMR)

The

NMR spectrum is characterized by the coupling of the two aromatic protons on the thiophene ring and the distinct singlet of the methyl group.

Table 1:

NMR Assignments (400 MHz, DMSO-

)

Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment	Mechanistic Insight
7.55 - 7.65	Doublet (d)	1H		H-5	Deshielded by the electron-withdrawing sulfonyl group and heteroatom (S).
7.20 - 7.80	Broad Singlet (br s)	2H	-		Labile protons. Chemical shift varies with concentration and water content.
6.95 - 7.05	Doublet (d)	1H		H-4	Shielded relative to H-5; couples with H-5.
2.40 - 2.55	Singlet (s)	3H	-		Methyl group at C-3. May overlap slightly with residual DMSO peak.

“

Analyst Note: The coupling constant of ~5.0 Hz is diagnostic for 2,3-disubstituted thiophenes (coupling between H4 and H5). If the substitution were 2,5-, the coupling would be smaller (~3-4 Hz) or absent.

Carbon NMR (¹³C NMR)

The

spectrum confirms the thiophene backbone. The ipso-carbon attached to the sulfonyl group is significantly deshielded.

Table 2:

NMR Assignments (100 MHz, DMSO-

)

Shift (, ppm)	Carbon Type	Assignment
~138 - 142	Quaternary (C-S)	C-2 (Ipso to Sulfonyl)
~135 - 138	Quaternary	C-3 (Ipso to Methyl)
~130 - 132	Methine (CH)	C-5
~125 - 128	Methine (CH)	C-4
~15.0 - 16.0	Methyl ()	

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the vibrational modes of the sulfonamide group.

Table 3: Key IR Absorption Bands

Wavenumber ()	Vibration Mode	Functional Group
3350, 3260	Stretching ()	Primary Amine ()
3100	Stretching ()	Aromatic C-H (Thiophene)
1340 - 1360	Asymmetric Stretch	Sulfonyl ()
1150 - 1170	Symmetric Stretch	Sulfonyl ()
~1450, 600-800	Ring Breathing/Deformation	Thiophene Ring

Mass Spectrometry (MS)

The mass spectrum provides confirmation of the molecular weight and structural connectivity through fragmentation.

- Molecular Ion:

177

(Electron Impact) or 178

(ESI).

- Isotopic Pattern: A small

peak (~4-5% of base) is observed due to the

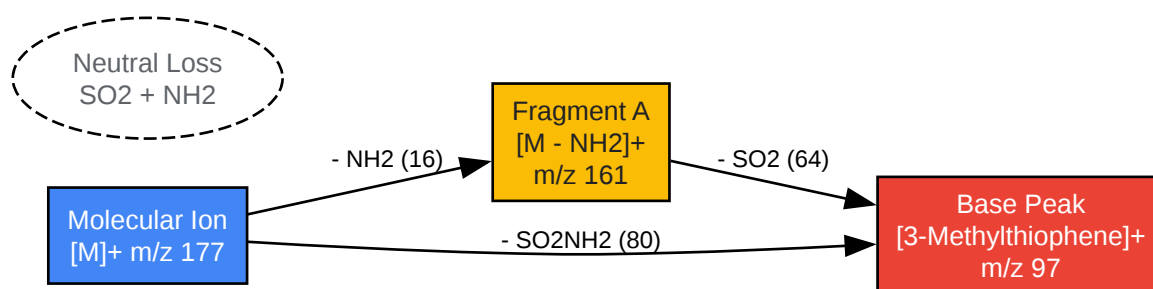
isotope (natural abundance ~4.2%).

Fragmentation Pathway (EI/ESI):

- Molecular Ion (m/z 177): Intact molecule.
- Loss of Amine (m/z 161): Cleavage of C-N bond.
- Desulfonylation (m/z 97): Loss of SO_2 group, generating the 3-methylthiophene cation (Base Peak in many ionization modes).

Logical Visualization: Fragmentation Pathway[13]

The following diagram illustrates the primary fragmentation logic used to validate the structure in Mass Spectrometry.



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Figure 1: Proposed mass spectrometric fragmentation pathway confirming the 3-methylthiophene core.

References

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Sources

- [1. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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